

Application Notes and Protocols: Preparation of PD 123319 Ditrifluoroacetate Stock Solution

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Compound of Interest

Compound Name: PD 123319 ditrifluoroacetate

Cat. No.: B2994623

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Audience: Researchers, scientists, and drug development professionals.

Introduction

PD 123319 ditrifluoroacetate is a potent and selective non-peptide antagonist of the angiotensin II type 2 (AT2) receptor, with an IC50 of 34 nM.^{[1][2][3]} It is a valuable tool for researchers studying the renin-angiotensin system and its role in cardiovascular and renal physiology and pathophysiology. This document provides detailed protocols for the preparation of a stock solution of **PD 123319 ditrifluoroacetate** for use in various biological assays.

Quantitative Data Summary

A summary of the key quantitative data for **PD 123319 ditrifluoroacetate** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	736.66 g/mol	[1][2]
Molecular Formula	C ₃₅ H ₃₄ F ₆ N ₄ O ₇	[1]
CAS Number	136676-91-0	[1]
Purity	≥98% (HPLC)	
Appearance	White to yellow solid	[1]
Solubility in Water	≥ 36 mg/mL (48.87 mM)[1][2], Soluble to 100 mM[4]	MedChemExpress, HelloBio, R&D Systems
Solubility in DMSO	Soluble	Axon Medchem
Storage of Solid	4°C, sealed, away from moisture	[1]
Stock Solution Storage	-20°C for up to 1 month; -80°C for up to 6 months (sealed, away from moisture)	[1]

Experimental Protocol: Preparation of a 10 mM Stock Solution in Water

This protocol describes the preparation of a 10 mM stock solution of **PD 123319 ditrifluoroacetate** in water. This is a commonly used concentration for in vitro studies.

Materials:

- **PD 123319 ditrifluoroacetate** (solid)
- Sterile, nuclease-free water
- Calibrated analytical balance
- Microcentrifuge tubes or other appropriate sterile containers
- Vortex mixer

- Pipettes and sterile filter tips
- (Optional) Sonicator

Procedure:

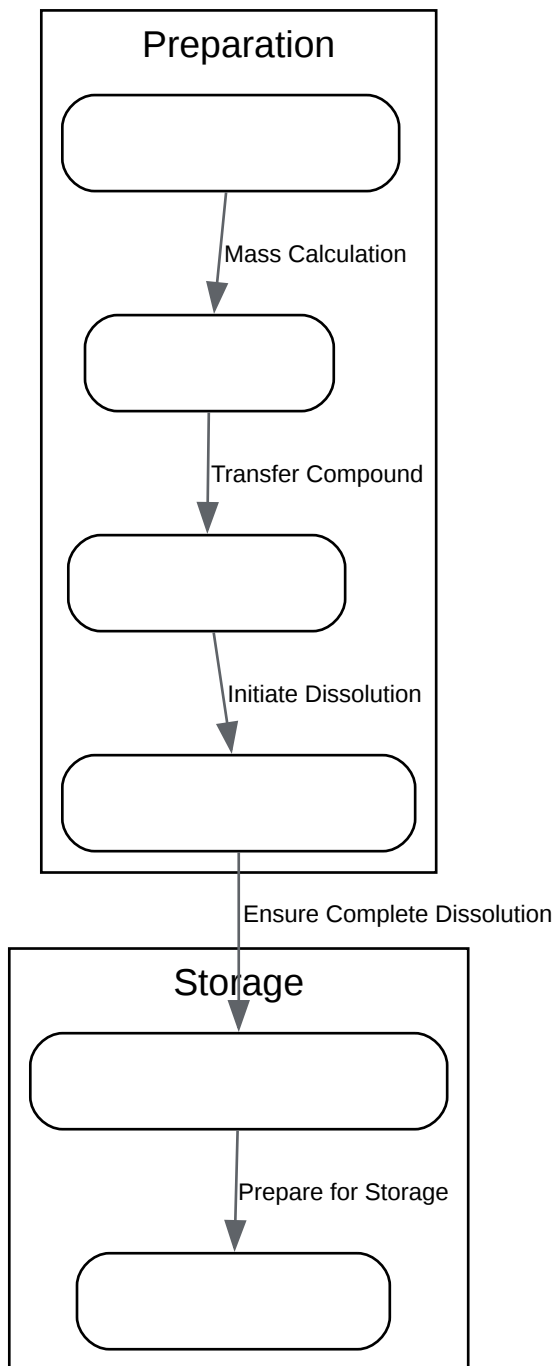
- Determine the required mass: To prepare a 10 mM stock solution, use the following calculation:
 - $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times 736.66 \text{ g/mol} / 1000$
 - For example, to prepare 1 mL of a 10 mM stock solution, you would need 7.37 mg of **PD 123319 ditrifluoroacetate**.
- Weigh the compound: Carefully weigh the calculated amount of **PD 123319 ditrifluoroacetate** using a calibrated analytical balance in a clean, dry weighing boat or directly into a sterile microcentrifuge tube.
- Add solvent: Add the appropriate volume of sterile, nuclease-free water to the tube containing the compound.
- Dissolve the compound: Close the tube tightly and vortex thoroughly to dissolve the compound. If necessary, gentle warming or brief sonication can be used to aid dissolution.^[2] Visually inspect the solution to ensure that all the solid has dissolved and the solution is clear.
- Aliquot and store: To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^[1]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1] Ensure the tubes are sealed tightly to prevent evaporation and contamination.

Note on Sterilization: If the stock solution is intended for cell culture experiments, it is advisable to filter-sterilize the solution through a 0.22 µm syringe filter before aliquoting and storage.^[1]

Diagrams

Experimental Workflow for Stock Solution Preparation

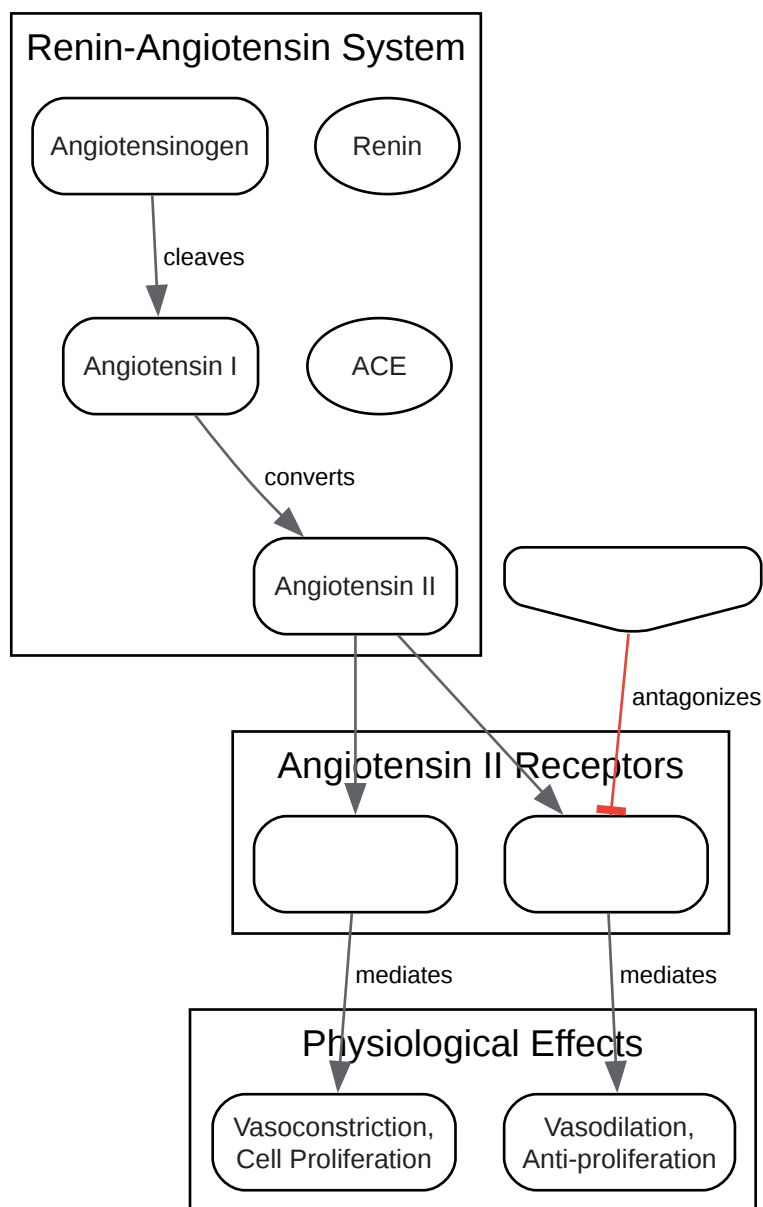
Workflow for Preparing PD 123319 Ditrifluoroacetate Stock Solution

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Caption: A flowchart illustrating the key steps for preparing a stock solution of **PD 123319 ditrifluoroacetate**.

Signaling Pathway Context: Role of AT2 Receptor

Simplified Renin-Angiotensin System and PD 123319 Action



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Caption: A diagram showing the antagonistic action of PD 123319 on the AT2 receptor within the renin-angiotensin system.

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